

Stability and Storage of 4-Nitro-2-Furancarboxaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Furancarboxaldehyde, 4-nitro-

Cat. No.: B1198717

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct and extensive stability data for 4-nitro-2-furancarboxaldehyde is limited in publicly available literature. The following guide is a compilation of information extrapolated from safety data sheets (SDS) of structurally similar nitrofurans, general principles of chemical stability, and related scientific studies. It is intended to provide best-practice guidance. For critical applications, it is imperative to conduct specific stability studies.

Introduction

4-Nitro-2-furancarboxaldehyde is a furan derivative containing a nitro group, a class of compounds known for their use as intermediates in the synthesis of pharmaceuticals and other specialty chemicals. The inherent reactivity of the nitro and aldehyde functional groups necessitates a thorough understanding of the compound's stability profile to ensure its quality, safety, and efficacy in research and development. This guide provides an in-depth overview of the recommended storage conditions, potential degradation pathways, and methodologies for stability assessment of 4-nitro-2-furancarboxaldehyde.

Physicochemical Properties

A summary of the known physicochemical properties of 4-nitro-2-furancarboxaldehyde and related compounds is presented in Table 1. These properties are crucial for understanding the compound's behavior under various storage and handling conditions.

Table 1: Physicochemical Properties of 4-Nitro-2-Furancarboxaldehyde and Related Compounds

Property	4-Nitro-2-furancarboxaldehyde	5-Nitro-2-furaldehyde	5-(4-Nitrophenyl)-2-furaldehyde
CAS Number	57500-49-9[1][2]	698-63-5[3]	7147-77-5[4]
Molecular Formula	C5H3NO4[3]	C5H3NO4[3]	C11H7NO4[4]
Molecular Weight	141.08 g/mol [1][3]	141.08 g/mol [3]	217.18 g/mol [4]
Appearance	Not specified	Lemon yellow crystals or fine yellow powder[5]	Not specified
Melting Point	Not specified	Not specified	204-206 °C[6]
Solubility	Soluble in water[7]	Not specified	Not specified

Stability Profile and Degradation

The stability of 4-nitro-2-furancarboxaldehyde is influenced by several factors, including light, temperature, pH, and the presence of oxidizing or reducing agents.

Light Sensitivity

Nitrofurans, as a class of compounds, are known to be susceptible to photodegradation. The primary degradation process for many nitrofurans involves photo-induced hydrolysis[8]. Therefore, it is crucial to protect 4-nitro-2-furancarboxaldehyde from light to prevent the formation of degradation products.

Thermal Stability

While specific data on the thermal decomposition of 4-nitro-2-furancarboxaldehyde is not readily available, it is advisable to store the compound in a cool environment to minimize the rate of any potential degradation reactions.

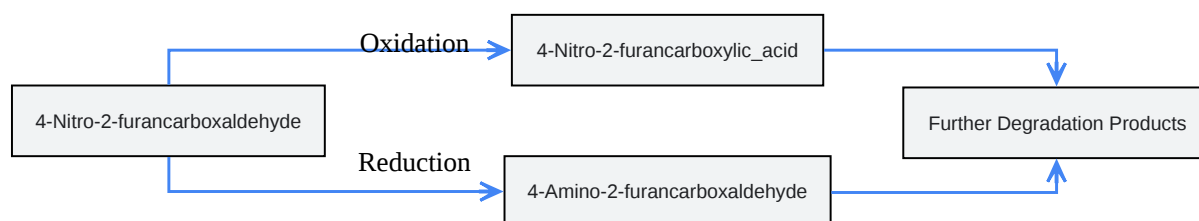
pH and Hydrolytic Stability

The aldehyde functional group can be susceptible to oxidation and other reactions, particularly at non-neutral pH. In alkaline solutions, 5-nitro-2-furaldehyde has been shown to form an anion of nitronic acid which can then undergo further reactions[9]. It is therefore recommended to maintain a neutral pH environment when working with solutions of 4-nitro-2-furancarboxaldehyde.

Potential Degradation Pathways

Based on the reactivity of the furan ring, the nitro group, and the aldehyde function, several degradation pathways can be postulated. Microbial degradation of furanic compounds often involves oxidation and/or reduction of the aldehyde group, followed by further metabolism of the furan ring[10]. The nitro group can also be a site for enzymatic reduction. A potential degradation pathway could involve the oxidation of the aldehyde to a carboxylic acid and/or the reduction of the nitro group to an amino group.

A simplified potential degradation pathway is illustrated below:



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Potential Degradation Pathways for 4-Nitro-2-Furancarboxaldehyde.

Recommended Storage and Handling

To ensure the long-term stability of 4-nitro-2-furancarboxaldehyde, the following storage and handling guidelines are recommended based on information for similar compounds:

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry, and well-ventilated place.[11] Room temperature storage is generally acceptable for the solid form.[12]	To minimize thermal degradation.
Light	Keep in a dark place, protected from light.[8][12] Use amber-colored or opaque containers.[8]	To prevent photodegradation.
Atmosphere	Store in a tightly closed container.[11] For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).	To protect from moisture and atmospheric oxygen which could promote degradation.
Incompatibilities	Avoid contact with strong oxidizing agents, strong acids, and strong bases.[13]	To prevent chemical reactions that could degrade the compound.

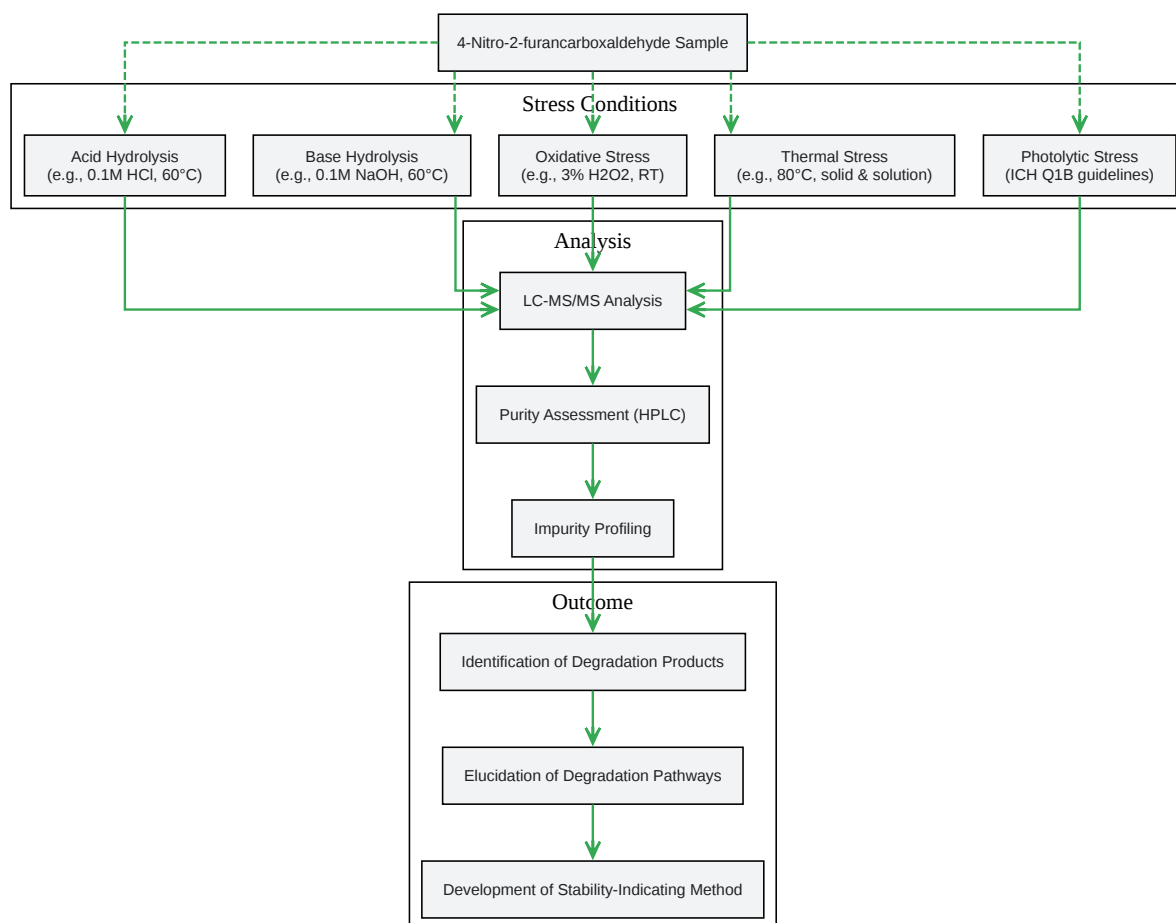
Experimental Protocols for Stability Assessment

A comprehensive stability testing program is essential to determine the intrinsic stability of 4-nitro-2-furancarboxaldehyde and to establish appropriate storage conditions and shelf-life.

Forced Degradation Studies

Forced degradation studies (stress testing) are performed to identify the likely degradation products and to establish the degradation pathways. This information is crucial for the development of stability-indicating analytical methods.

Experimental Workflow for Forced Degradation:



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